

Application Notes and Protocols for PF-610355

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Compound of Interest

Compound Name: PF-610355

Cat. No.: B1679667

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These application notes provide detailed information on the stability and storage of **PF-610355**, a potent and long-acting β 2-adrenoreceptor agonist. The included protocols offer guidance for establishing appropriate handling and storage procedures in a laboratory setting.

Product Information

- Product Name: **PF-610355**
- Mechanism of Action: β 2-adrenoreceptor agonist.[\[1\]](#)
- Appearance: Solid[\[2\]](#)

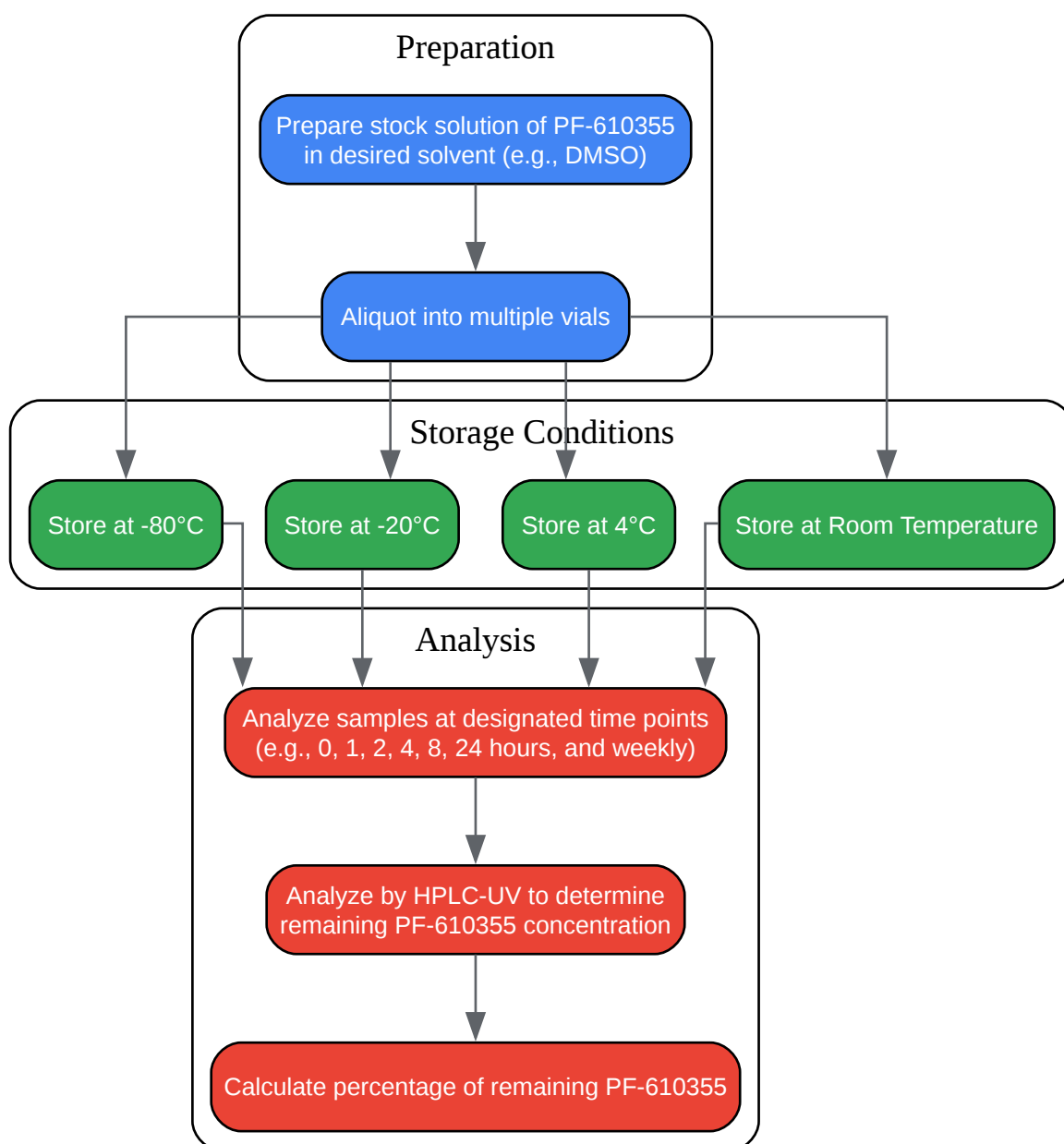
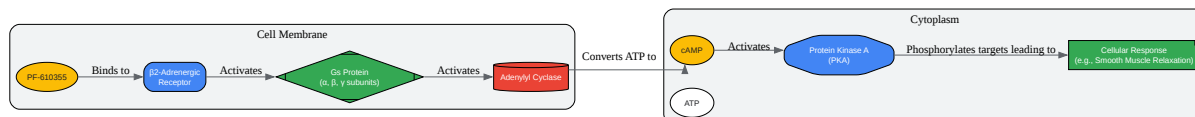
Recommended Storage Conditions

Proper storage of **PF-610355** is critical to maintain its integrity and ensure the reproducibility of experimental results. The following storage conditions are recommended based on available data.

Form	Storage Temperature	Duration	Additional Notes
Solid (Powder)	-20°C	Up to 3 years	Keep away from direct sunlight.
In Solvent	-80°C	Up to 1 year	Use a suitable anhydrous solvent. Aliquot to avoid repeated freeze-thaw cycles.

Signaling Pathway of PF-610355

PF-610355 exerts its effects by activating the β 2-adrenergic receptor, a G-protein coupled receptor (GPCR). This initiates a downstream signaling cascade mediated by cyclic AMP (cAMP).



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References

- 1. What are β 2-adrenergic receptor agonists and how do they work? [synapse.patsnap.com]
- 2. researchgate.net [researchgate.net]
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